

# Unraveling Fructose Phosphate Metabolism: An Application Note on the Use of Isotope Tracers

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For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive guide to utilizing stable isotope tracers for the elucidation of fructose phosphate metabolism. The unique metabolic fate of fructose, distinct from glucose, has significant implications in various metabolic diseases, including non-alcoholic fatty liver disease (NAFLD), obesity, and insulin resistance, as well as in cancer metabolism. Stable isotope tracing offers a powerful methodology to quantitatively track the journey of fructose-derived carbons through intricate metabolic networks, providing precise measurements of metabolic fluxes and pathway activities.

## **Core Metabolic Pathways of Fructose**

Fructose metabolism is primarily initiated in the liver, small intestine, and kidneys. Unlike glucose, its entry into cellular metabolism follows a distinct path:

- Phosphorylation: Fructose is first phosphorylated to fructose-1-phosphate (F1P) by the enzyme fructokinase (ketohexokinase, KHK). This crucial step traps fructose inside the cell.
- Cleavage: F1P is then cleaved by aldolase B into two triose phosphates: dihydroxyacetone phosphate (DHAP) and glyceraldehyde.
- Triose Phosphate Metabolism: DHAP can directly enter the glycolytic or gluconeogenic pathways. Glyceraldehyde is subsequently phosphorylated by triose kinase to

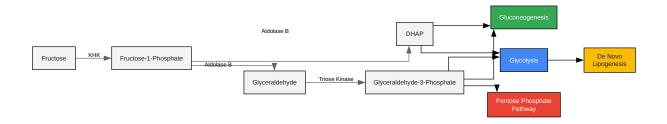


glyceraldehyde-3-phosphate (G3P), which also integrates into glycolysis or gluconeogenesis.

This metabolic route bypasses the main regulatory step of glycolysis catalyzed by phosphofructokinase, leading to a rapid and substantial influx of triose phosphates. These can then be directed towards glycolysis, gluconeogenesis, the pentose phosphate pathway (PPP) for nucleotide synthesis, or de novo lipogenesis (DNL) for fatty acid and triglyceride synthesis.

### **Visualization of Fructose Metabolism**

The following diagram illustrates the central pathways of fructose metabolism.



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